

# Protocols for the Preparation of Vinylsilanes from Chlorodimethylvinylsilane: Application Notes

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## Compound of Interest

Compound Name: *Chlorodimethylvinylsilane*

Cat. No.: *B155262*

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## Introduction

Vinylsilanes are versatile synthetic intermediates widely employed in organic chemistry, particularly in cross-coupling reactions (e.g., Hiyama coupling), hydrosilylations, and as precursors for the synthesis of complex organic molecules and silicon-containing polymers.

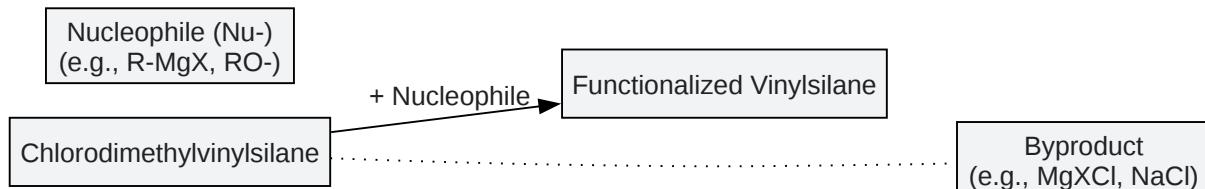
**Chlorodimethylvinylsilane** is a readily available and reactive starting material for the synthesis of a diverse range of vinylsilane derivatives. The reactivity of the silicon-chlorine bond allows for facile nucleophilic substitution, providing a straightforward route to introduce various organic functionalities onto the silicon atom.

This document provides detailed protocols for the preparation of functionalized vinylsilanes from **chlorodimethylvinylsilane**, focusing on two common classes of nucleophiles: organometallic reagents (specifically Grignard reagents) and alkoxides derived from alcohols. These methods offer reliable and scalable procedures for the synthesis of custom vinylsilanes tailored to specific research and development needs.

## General Reaction Pathway

The fundamental transformation involves the displacement of the chloride atom on **chlorodimethylvinylsilane** by a nucleophile. This reaction is a classic example of nucleophilic

substitution at a silicon center.



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